

Environmental Risk Assessment: A Comparative Analysis of CFC-113a and HCFC-123

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,1-Trichloro-2,2,2-trifluoroethane

Cat. No.: B196229

[Get Quote](#)

This guide provides a detailed comparison of the environmental risks associated with two fluorocarbons: CFC-113a (Trichlorotrifluoroethane) and HCFC-123 (Dichlorotrifluoroethane). While both have been utilized in various industrial applications, their distinct chemical properties lead to significantly different environmental impacts, particularly concerning ozone depletion and global warming. This analysis is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of the environmental profiles of these compounds.

Comparative Environmental Impact Data

The primary metrics for assessing the environmental risk of these substances are their Ozone Depletion Potential (ODP) and Global Warming Potential (GWP). The following table summarizes these key quantitative indicators.

Environmental Metric	CFC-113a	HCFC-123
Ozone Depletion Potential (ODP)	1.0	0.02
Global Warming Potential (GWP) - 100-year	6,130	77
Atmospheric Lifetime (years)	85	1.3

As the data indicates, CFC-113a has a substantially higher potential to both deplete the ozone layer and contribute to global warming compared to HCFC-123. The significantly longer atmospheric lifetime of CFC-113a further exacerbates its environmental impact.

Experimental Protocols for Determining Environmental Metrics

The ODP and GWP values are determined through rigorous experimental and modeling studies. The methodologies are summarized below.

Ozone Depletion Potential (ODP) Determination

The ODP of a substance is a relative measure of its potential to destroy stratospheric ozone compared to CFC-11, which is assigned a reference value of 1. The determination of ODP involves:

- **Laboratory Kinetic Studies:** The rates of reaction of the compound with hydroxyl radicals (OH) and the absorption cross-sections for ultraviolet (UV) photolysis are measured in laboratory settings. These experiments simulate the chemical processes that break down the compound in the atmosphere.
- **Atmospheric Modeling:** The experimental data on reaction rates and photolysis are incorporated into two- and three-dimensional atmospheric models. These models simulate the transport of the substance into the stratosphere and its subsequent chemical reactions that lead to ozone destruction.
- **Calculation of ODP:** The ODP is calculated based on the model-derived atmospheric lifetime of the compound and the amount of chlorine or bromine it releases into the stratosphere.

Global Warming Potential (GWP) Determination

The GWP is a measure of the total energy that a gas absorbs over a particular period (typically 100 years), compared to the same mass of carbon dioxide (CO₂), which has a GWP of 1. The methodology includes:

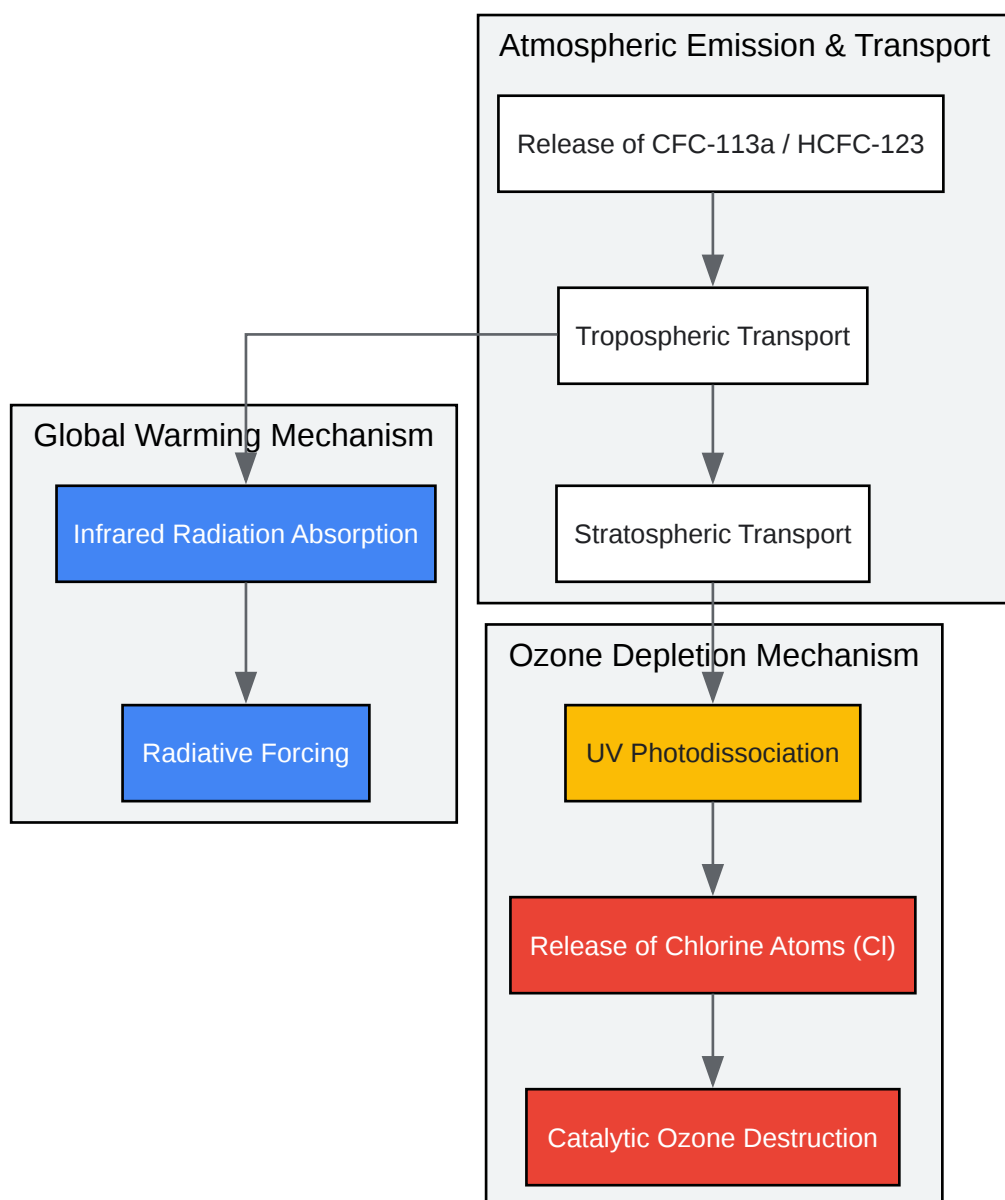
- **Infrared Absorption Spectroscopy:** The infrared absorption spectrum of the compound is measured in the laboratory. This determines the wavelengths at which the molecule absorbs

thermal radiation and its efficiency in doing so.

- **Radiative Transfer Modeling:** The absorption spectrum data is used in radiative transfer models to calculate the instantaneous radiative forcing of the compound. This is a measure of the change in the Earth's energy balance caused by the presence of the gas.
- **Atmospheric Lifetime:** The atmospheric lifetime of the compound, determined from kinetic studies as described above, is a crucial factor.
- **GWP Calculation:** The GWP is calculated by integrating the radiative forcing of the compound over a specified time horizon and normalizing it to the integrated radiative forcing of CO₂ over the same period.

Visualizing the Environmental Impact Pathway

The following diagrams illustrate the key processes and logical relationships underlying the environmental risks of these compounds.



[Click to download full resolution via product page](#)

Caption: Generalized atmospheric pathway for CFCs and HCFCs.

HCFC-123	Low ODP (0.02)	Low GWP (77)	Short Lifetime (1.3 yrs)	→ Lower Environmental Risk
CFC-113a	High ODP (1.0)	High GWP (6,130)	Long Lifetime (85 yrs)	→ High Environmental Risk

[Click to download full resolution via product page](#)

Caption: Comparative environmental risk profiles.

In conclusion, the data and established experimental methodologies unequivocally demonstrate that HCFC-123 poses a significantly lower risk to the environment than CFC-113a. The substitution of CFCs with HCFCs and subsequently with even more benign alternatives like hydrofluorocarbons (HFCs) and hydrofluoroolefins (HFOs) represents a critical and successful strategy in global efforts to protect the ozone layer and mitigate climate change.

- To cite this document: BenchChem. [Environmental Risk Assessment: A Comparative Analysis of CFC-113a and HCFC-123]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b196229#environmental-risk-assessment-of-cfc-113a-versus-hcfc-123\]](https://www.benchchem.com/product/b196229#environmental-risk-assessment-of-cfc-113a-versus-hcfc-123)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com